

Personal protective equipment for handling 2-Nitroethanol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Nitroethanol

Cat. No.: B1329411 Get Quote

Essential Safety and Handling Guide for 2-Nitroethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Nitroethanol**, a vital reagent in various research and development applications. Adherence to these protocols is essential for ensuring personnel safety and maintaining a compliant laboratory environment.

Hazard Summary

2-Nitroethanol is a hazardous substance that can cause significant health effects. It is crucial to be aware of the following hazards before handling:

- Skin Irritation: Causes skin irritation upon contact.
- Serious Eye Irritation: Can lead to serious damage if it comes into contact with the eyes.
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Nitroethanol** to minimize exposure and ensure safety.



Safety Operating Guide

Check Availability & Pricing

Quantitative Data on Glove Compatibility

Due to the lack of specific breakthrough time data for **2-Nitroethanol**, the following table provides a qualitative assessment of glove material compatibility based on recommendations for similar organic nitro compounds and alcohols. It is imperative to inspect gloves for any signs of degradation before and during use and to change them immediately after any contact with **2-Nitroethanol**.



Glove Material	Compatibility Rating	Recommendations & Limitations
Butyl Rubber	Excellent	Recommended for extended contact. Offers good resistance to a wide range of chemicals, including nitro compounds and alcohols.
Viton®	Excellent	Offers excellent resistance to aromatic and halogenated hydrocarbons and is a suitable alternative to Butyl Rubber.
Neoprene	Good	Provides good resistance to a broad range of chemicals and is suitable for moderateduration tasks.
Nitrile Rubber	Fair to Good	Suitable for incidental splash protection. Not recommended for prolonged or immersive contact. Heavy-duty nitrile gloves are preferable over disposable ones.[1] Change gloves immediately upon contact.
Natural Rubber (Latex)	Poor to Fair	Not recommended for handling 2-Nitroethanol due to poor chemical resistance to organic solvents and the potential for allergic reactions.
Polyvinyl Chloride (PVC)	Poor	Not recommended for use with 2-Nitroethanol as it offers poor resistance to many organic solvents.







Eye and Face Protection

- Safety Glasses with Side Shields: Must be worn as a minimum level of protection.
- Chemical Splash Goggles: Required when there is a risk of splashing.
- Face Shield: A full-face shield worn over safety goggles is necessary when handling larger quantities or when there is a significant risk of splashing or explosion.[2]

Skin and Body Protection

- Laboratory Coat: A flame-resistant lab coat should be worn and kept fastened to protect against splashes.
- Chemical-Resistant Apron: A chemically resistant apron worn over the lab coat is recommended when handling larger volumes.
- Full-Body Suit: In situations with a high risk of exposure, a full-body chemical-resistant suit may be necessary.

Respiratory Protection

The selection of appropriate respiratory protection depends on the concentration of **2-Nitroethanol** in the air and the specific task being performed. All respirator use must comply with a comprehensive respiratory protection program.



Exposure Condition	Recommended Respirator Type
Low vapor concentrations (below occupational exposure limits)	Air-purifying respirator (APR) with an organic vapor (OV) cartridge.
Higher vapor concentrations or presence of aerosols	Air-purifying respirator (APR) with a combination organic vapor/acid gas (OV/AG) cartridge and a particulate filter (N95, R95, or P100).[3]
Concentrations approaching Immediately Dangerous to Life or Health (IDLH) levels or unknown concentrations	A full-facepiece supplied-air respirator (SAR) operated in a pressure-demand or other positive-pressure mode, or a self-contained breathing apparatus (SCBA) with a full facepiece.[4]

Operational and Disposal Plans Step-by-Step Experimental Protocol: A Representative Reaction

This protocol outlines a typical laboratory-scale reaction involving **2-Nitroethanol**, emphasizing safety procedures at each step.

Objective: Synthesis of a derivative using **2-Nitroethanol** as a starting material.

Materials:

2-Nitroethanol

- Other reactants and solvents
- Reaction vessel (round-bottom flask)
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle



- Appropriate glassware for workup and purification
- Personal Protective Equipment (as specified above)

Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that the chemical fume hood is functioning correctly.
 - Don all required PPE: butyl rubber gloves, chemical splash goggles, face shield, and a flame-resistant lab coat.
 - Set up the reaction apparatus inside the chemical fume hood.
- Reagent Handling:
 - Carefully measure the required amount of 2-Nitroethanol in a graduated cylinder or by weight.
 - Slowly add the 2-Nitroethanol to the reaction vessel containing the solvent and other reactants.
 - Avoid splashing by adding reagents down the side of the flask or via an addition funnel.
- Reaction:
 - Assemble the condenser on the reaction flask.
 - Begin stirring and, if required, slowly heat the mixture using the heating mantle.
 - Monitor the reaction closely for any signs of an uncontrolled exothermic reaction.
- Workup and Purification:
 - After the reaction is complete, cool the mixture to room temperature.



- Quench the reaction carefully as per the specific protocol.
- Perform extractions and washes using appropriate solvents in a separatory funnel.
- Vent the separatory funnel frequently to release any pressure buildup.
- Dry the organic layer and remove the solvent using a rotary evaporator.

Waste Collection:

- Collect all liquid waste containing 2-Nitroethanol and other organic solvents in a designated, properly labeled hazardous waste container.
- Collect all solid waste, including contaminated filter paper and drying agents, in a separate, labeled solid hazardous waste container.

Decontamination:

- Clean all glassware with an appropriate solvent, collecting the rinsate as hazardous waste.
- Wipe down the work area in the fume hood with a suitable decontaminating solution.
- Properly remove and dispose of gloves and any other contaminated disposable PPE in the designated solid waste container.
- Wash hands thoroughly with soap and water after completing the experiment.

Disposal Plan

Proper disposal of **2-Nitroethanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

 Liquid Waste: All solutions containing 2-Nitroethanol, including reaction mixtures, extraction solvents, and rinsates, must be collected in a clearly labeled, leak-proof hazardous waste container. The container should be compatible with the waste components.



- Solid Waste: Contaminated items such as gloves, paper towels, weighing paper, and silica gel should be collected in a separate, labeled solid hazardous waste container.
- Sharps Waste: Needles, syringes, and contaminated broken glassware must be disposed of in a designated sharps container.

Labeling:

 All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name(s) of the contents, and the associated hazards (e.g., "Flammable," "Toxic," "Irritant").
 [5]

Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[5]
- Ensure secondary containment is in place to contain any potential leaks.

Pickup and Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
 [6]
- Provide the waste manifest or any other required documentation to the disposal company.

Visualized Workflows

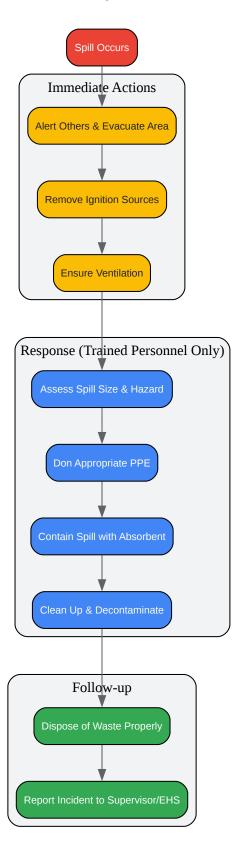
To further clarify the procedural steps, the following diagrams illustrate the logical flow for safe handling and emergency response.





Click to download full resolution via product page

Caption: Logical workflow for the safe handling of **2-Nitroethanol**.





Check Availability & Pricing

Click to download full resolution via product page

Caption: Emergency response procedure for a **2-Nitroethanol** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 2. Working with Chemicals Prudent Practices in the Laboratory NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. OSHA Respirator Requirements for Selected Chemicals | NIOSH | CDC [cdc.gov]
- 4. 1910.134 Respiratory protection. | Occupational Safety and Health Administration [osha.gov]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Nitroethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329411#personal-protective-equipment-for-handling-2-nitroethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com